

Modifying Vaginatin for improved efficacy

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Compound of Interest

Compound Name: **Vaginatin**

Cat. No.: **B577138**

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Vaginatin Technical Support Center

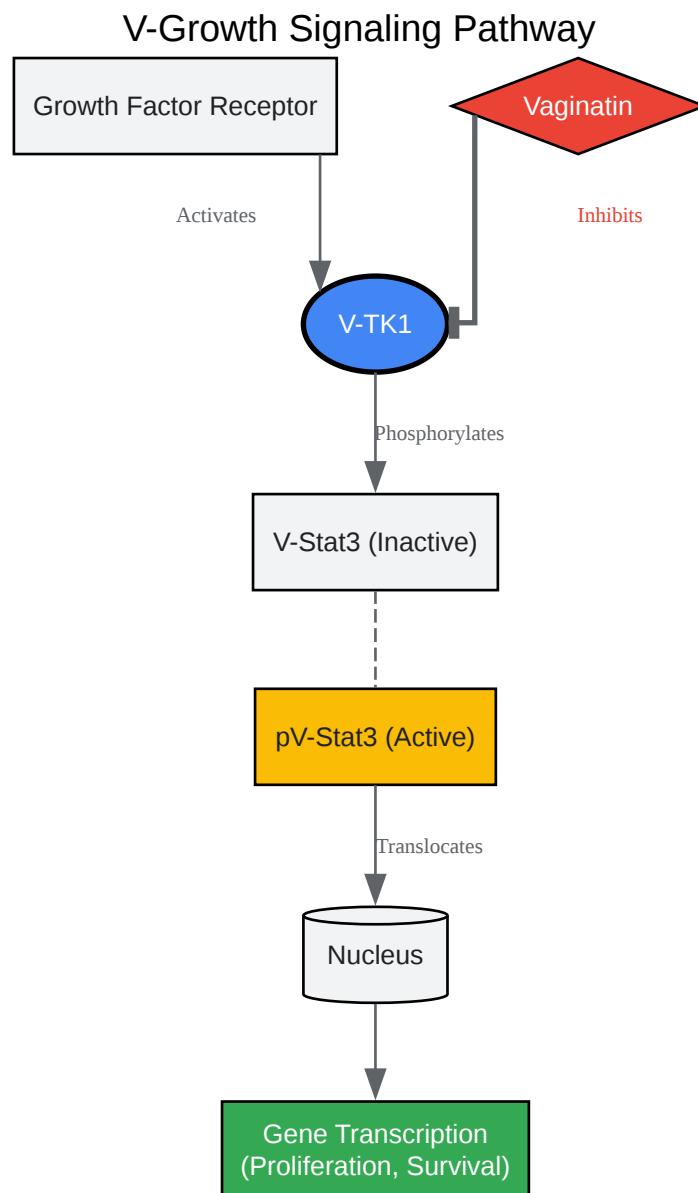
This support center provides researchers, scientists, and drug development professionals with comprehensive guidance for experiments involving **Vaginatin**, a novel selective inhibitor of the Tyrosine Kinase 'V-TK1'. Here you will find answers to frequently asked questions and detailed troubleshooting guides to ensure the efficacy and reproducibility of your results.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **Vaginatin**?

A1: **Vaginatin** is a potent and selective ATP-competitive inhibitor of the V-TK1 (Vaginal Tyrosine Kinase 1). By binding to the kinase domain of V-TK1, it blocks the phosphorylation of its downstream effector, V-Stat3. This inhibition disrupts the entire V-Growth signaling cascade, which is frequently dysregulated in certain oncology models.

Below is a diagram illustrating the V-Growth signaling pathway and the inhibitory action of **Vaginatin**.



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Caption: **Vaginatin** inhibits V-TK1, preventing V-Stat3 phosphorylation.

Q2: What is the recommended solvent and storage condition for **Vaginatin**?

A2: **Vaginatin** is supplied as a lyophilized powder. For a 10 mM stock solution, reconstitute in DMSO. Aliquot the stock solution to avoid repeated freeze-thaw cycles. Store the lyophilized powder at -20°C and the DMSO stock solution at -80°C for long-term stability (up to 12 months).

Q3: What are the known IC50 values for **Vaginatin** in common cell lines?

A3: The half-maximal inhibitory concentration (IC50) varies depending on the cell line's genetic background and expression levels of V-TK1. The table below summarizes IC50 values from internal validation assays.

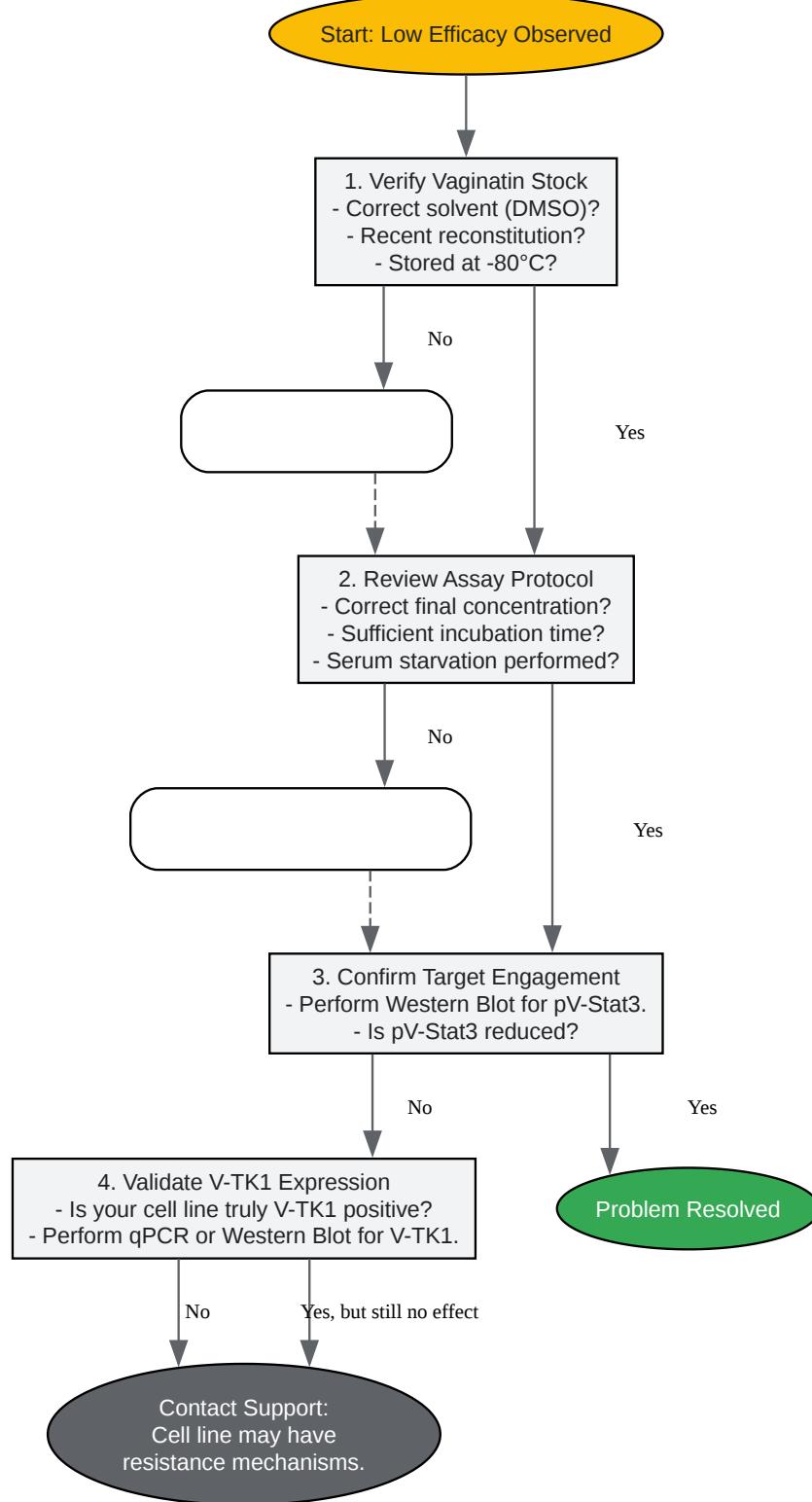
Cell Line	Cancer Type	V-TK1 Expression	IC50 (nM)	Assay Method
VCaP-1	Ovarian	High	8.5 ± 1.2	CellTiter-Glo®
V-HeLa-3	Cervical	High	15.2 ± 2.5	CellTiter-Glo®
MCF-7	Breast	Moderate	250.7 ± 18.3	MTT Assay
HEK293T	Embryonic Kidney	Low / None	> 10,000	CellTiter-Glo®

Troubleshooting Guide

Problem 1: Low or no observed efficacy in a V-TK1-positive cell line.

This is a common issue that can arise from several factors related to compound handling, experimental setup, or cellular response. Follow this workflow to diagnose the problem.

Troubleshooting Workflow: Low Efficacy

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